

Inter-laboratory comparison of Tecnazene residue analysis results

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Compound of Interest

Compound Name: Tecnazene

Cat. No.: B1682734

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An essential component of quality assurance in analytical laboratories is participation in inter-laboratory comparisons (ILCs) and proficiency tests (PTs).[1][2][3] These studies provide an objective means for laboratories to assess their analytical performance against their peers and a consensus value, ensuring the reliability and comparability of their results.[4][5] This guide provides a summary of the results and methodologies for a hypothetical inter-laboratory comparison focused on the analysis of **Tecnazene** residues in a potato matrix.

Tecnazene (1,2,4,5-tetrachloro-3-nitrobenzene) is a fungicide and potato sprout suppressant.[6][7] Accurate determination of its residues is crucial for ensuring food safety and compliance with regulatory limits.

Performance Evaluation of Participating Laboratories

The performance of each participating laboratory was evaluated using z-scores, a statistical measure that indicates how far and in what direction a result deviates from the consensus mean of all participants.[4] A z-score between -2.0 and +2.0 is generally considered satisfactory.[4] The assigned value for the proficiency test sample, determined by consensus of the participants, was 0.85 mg/kg.

Table 1: Summary of Inter-laboratory Comparison Results for **Tecnazene** Residue Analysis

| Laboratory ID | Reported Concentration (mg/kg) | z-score | Performance |
|---------------|--------------------------------|---------|----------------|
| Lab 01 | 0.88 | 0.35 | Satisfactory |
| Lab 02 | 0.95 | 1.18 | Satisfactory |
| Lab 03 | 0.75 | -1.18 | Satisfactory |
| Lab 04 | 1.05 | 2.35 | Questionable |
| Lab 05 | 0.82 | -0.35 | Satisfactory |
| Lab 06 | 0.68 | -2.00 | Satisfactory |
| Lab 07 | 0.91 | 0.71 | Satisfactory |
| Lab 08 | 1.12 | 3.18 | Unsatisfactory |
| Lab 09 | 0.85 | 0.00 | Satisfactory |
| Lab 10 | 0.79 | -0.71 | Satisfactory |

Experimental Protocols

The following is a representative experimental protocol provided to the participating laboratories for the analysis of **Tecnazene** residues in the potato test material.

1. Sample Preparation and Extraction (QuEChERS-based method)

- Homogenization: A representative 10 g portion of the potato test material was homogenized.
- Extraction: The homogenized sample was placed in a 50 mL centrifuge tube with 10 mL of acetonitrile. The tube was shaken vigorously for 1 minute.
- Salting Out: A mixture of 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate was added to the tube. The tube was immediately shaken for 1 minute and then centrifuged at 4000 rpm for 5 minutes.

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

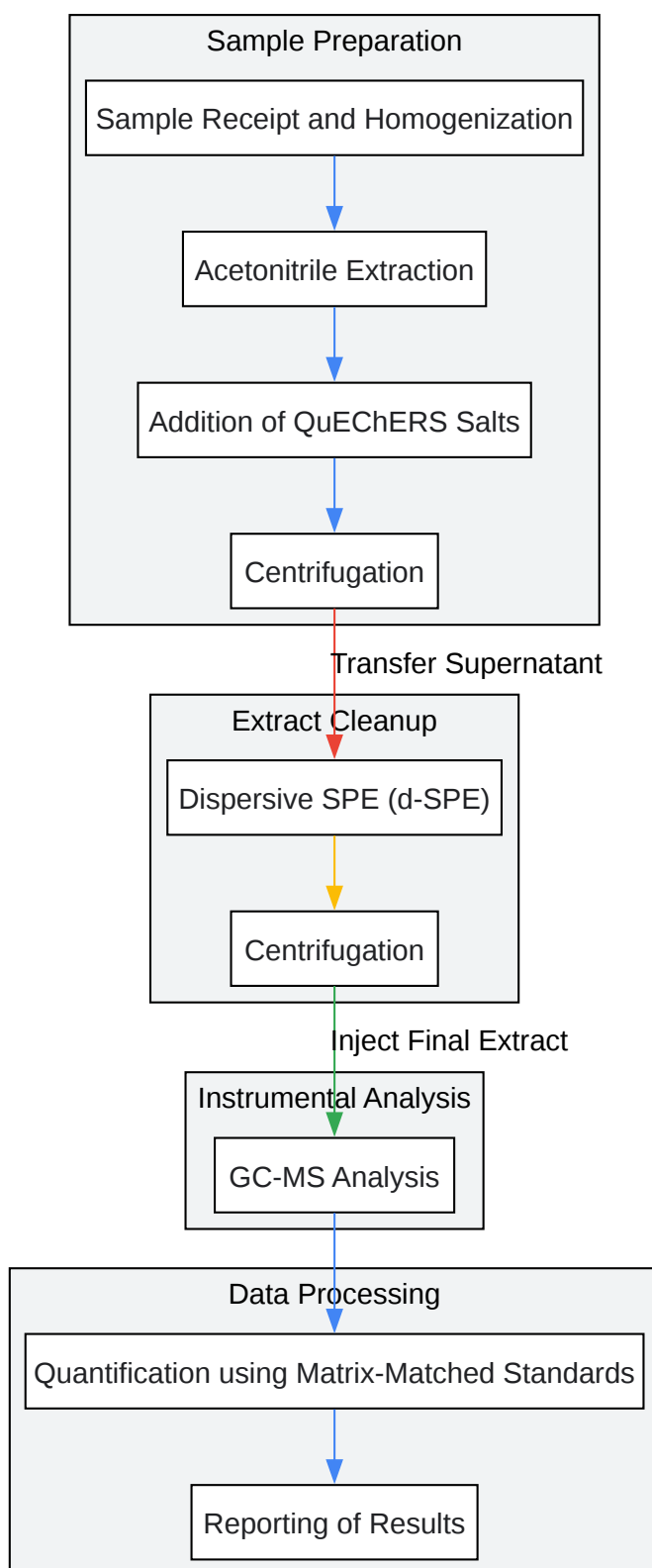
- An aliquot of the acetonitrile supernatant was transferred to a d-SPE tube containing a suitable sorbent combination (e.g., PSA and C18) to remove matrix co-extractives.
- The tube was vortexed for 30 seconds and then centrifuged at 10,000 rpm for 2 minutes.

3. Instrumental Analysis (Gas Chromatography-Mass Spectrometry - GC-MS)

- Injection: 1 µL of the final extract was injected into the GC-MS system.
- Gas Chromatograph (GC) Conditions:
 - Column: A suitable capillary column for pesticide analysis (e.g., HP-5ms).
 - Inlet Temperature: 250°C.
 - Oven Temperature Program: Initial temperature of 70°C, held for 2 minutes, then ramped to 280°C at a rate of 10°C/min, and held for 5 minutes.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Acquisition Mode: Selected Ion Monitoring (SIM) of characteristic **Tecnazene** ions.
- Quantification: Quantification was performed using a matrix-matched calibration curve to compensate for matrix effects.^{[8][9]}

Experimental Workflow

The following diagram illustrates the key stages of the analytical workflow for **Tecnazene** residue analysis in this inter-laboratory comparison.



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Caption: Experimental workflow for **Tecnazene** residue analysis.

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